

Revolutionizing Drug Discovery: Utilizing the TAZ-TEAD AlphaLISA Assay with Aurintricarboxylic Acid

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Compound of Interest

Compound Name: Aurin

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

The interaction between the transcriptional coactivator TAZ and the transcription factor TEAD is a critical node in the Hippo signaling pathway, which is frequently dysregulated in various cancers.[1][2][3] This aberrant signaling promotes cell proliferation and survival, making the TAZ-TEAD interaction an attractive target for therapeutic intervention.[1][2] This document provides a detailed protocol for utilizing the TAZ-TEAD AlphaLISA® (Amplified Luminescent Proximity Homogeneous Assay) platform for the identification and characterization of small molecule inhibitors, featuring **Aurintricarboxylic acid** (ATA) as a model compound.[1][4] ATA has been identified as a potent disruptor of the TAZ-TEAD complex through a high-throughput screen using this assay.[1][5][6]

Introduction

The Hippo signaling pathway is a key regulator of organ size and tissue homeostasis.[2][7] Its downstream effectors, YAP and TAZ, are transcriptional co-activators that, when activated, translocate to the nucleus and bind to TEAD transcription factors to drive the expression of genes involved in cell proliferation and apoptosis inhibition.[8][9] In many cancers, the Hippo

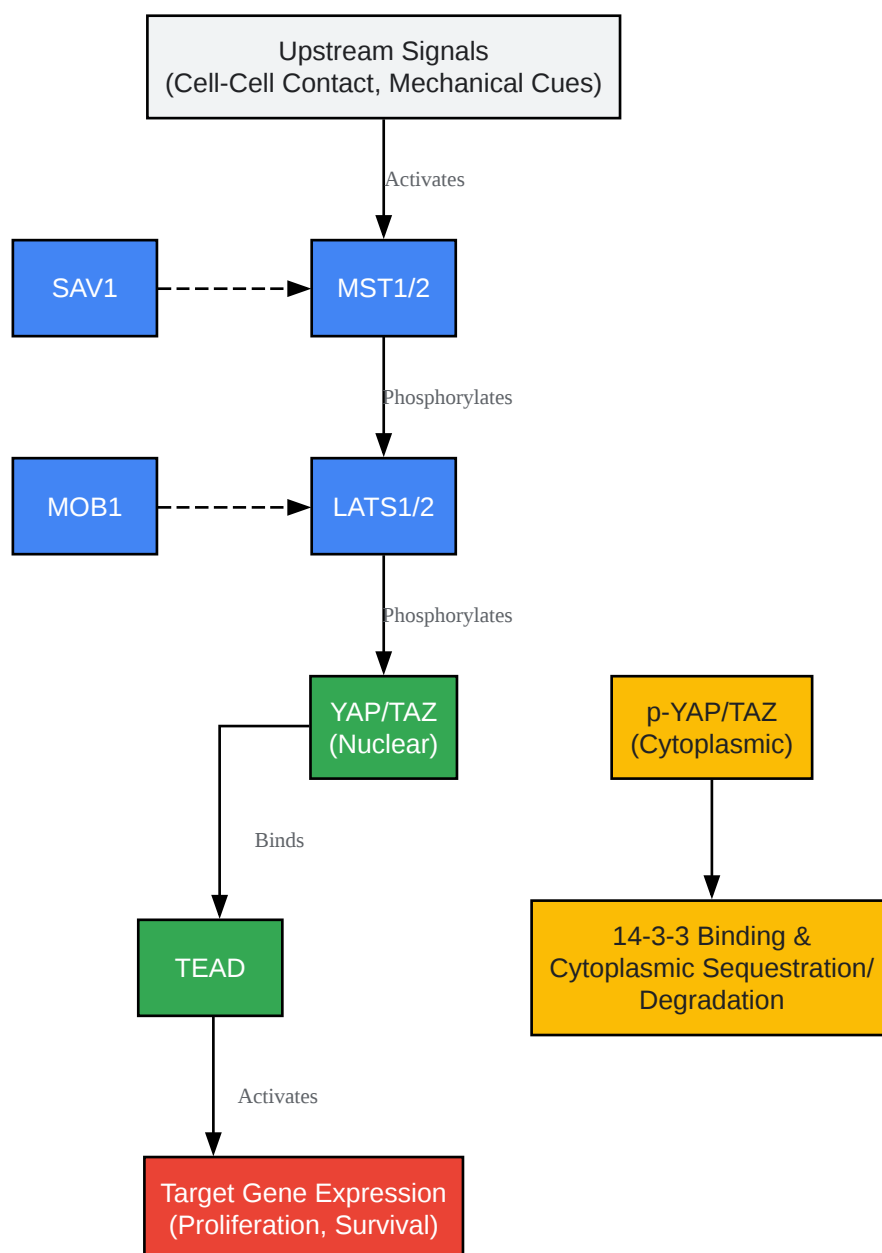
pathway is inactivated, leading to the constitutive activation of YAP/TAZ-TEAD-mediated transcription.^{[1][2]} Therefore, inhibiting the protein-protein interaction between TAZ and TEAD presents a promising strategy for cancer therapy.^{[1][6]}

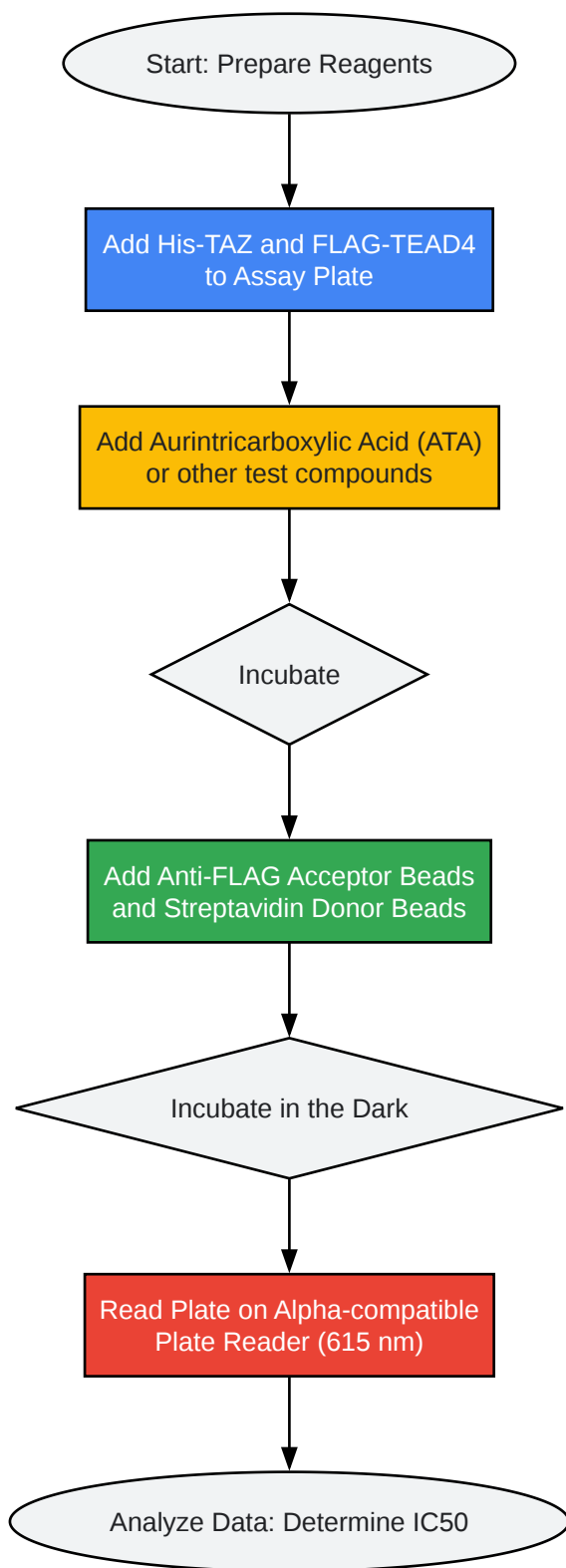
The AlphaLISA technology offers a sensitive, bead-based, no-wash immunoassay platform for studying biomolecular interactions.^{[10][11][12]} The assay relies on the proximity of Donor and Acceptor beads.^{[13][14]} When a biological interaction brings the beads close together, a cascade of chemical reactions is initiated upon laser excitation of the Donor bead, resulting in a luminescent signal from the Acceptor bead.^{[10][11][14]} This platform is highly amenable to high-throughput screening (HTS) for the discovery of novel inhibitors.

Aurintricarboxylic acid (ATA) is a polymeric aromatic compound known to inhibit protein-nucleic acid interactions.^{[15][16][17]} Recent studies have demonstrated its efficacy in disrupting the TAZ-TEAD protein-protein interaction, highlighting its potential as a lead compound for drug development.^{[1][4]} ATA was shown to bind to the TEAD surface at interface 3, thereby acting as a canonical disruptor of the TAZ-TEAD complex.^{[1][4]}

Signaling Pathway and Assay Principle

To understand the context of the TAZ-TEAD interaction, a simplified diagram of the Hippo signaling pathway is presented below.





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References

- 1. Aurintricarboxylic acid is a canonical disruptor of the TAZ-TEAD transcriptional complex - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The Hippo pathway in cancer: YAP/TAZ and TEAD as therapeutic targets in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The Hippo Pathway Effectors YAP/TAZ-TEAD Oncoproteins as Emerging Therapeutic Targets in the Tumor Microenvironment - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Aurintricarboxylic acid is a canonical disruptor of the TAZ-TEAD transcriptional complex - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. journals.plos.org [journals.plos.org]
- 7. air.unipr.it [air.unipr.it]
- 8. Hippo Signaling Pathway: Yap1 and Taz Control Development | Bio-Techne [bio-techne.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. bpsbioscience.com [bpsbioscience.com]
- 11. The Use of AlphaScreen Technology in HTS: Current Status - PMC [pmc.ncbi.nlm.nih.gov]
- 12. bitesizebio.com [bitesizebio.com]
- 13. revvity.com [revvity.com]
- 14. The use of AlphaLISA assay technology to detect interaction between hepatitis C virus-encoded NS5A and cyclophilin A - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Mechanism of action of polymeric aurintricarboxylic acid, a potent inhibitor of protein--nucleic acid interactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. pubs.acs.org [pubs.acs.org]
- 17. pubs.acs.org [pubs.acs.org]

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